

Safe Disposal of 8-Amino-7-oxononanoic Acid Hydrochloride: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *8-Amino-7-oxononanoic acid hydrochloride*

Cat. No.: *B10767153*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the safe disposal of **8-Amino-7-oxononanoic acid hydrochloride**, ensuring compliance and minimizing risk.

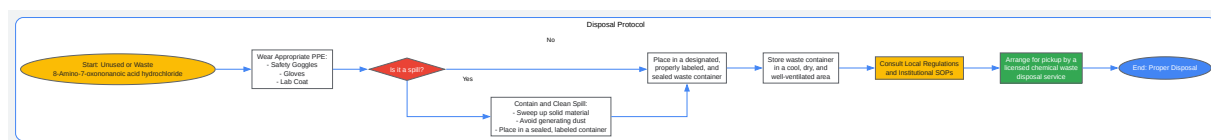
Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling and disposal. The following table summarizes key quantitative data for **8-Amino-7-oxononanoic acid hydrochloride**.

Property	Value
CAS Number	21286-96-4
Molecular Formula	C ₉ H ₁₇ NO ₃ • HCl
Molecular Weight	223.7 g/mol
Appearance	Solid
Solubility	DMSO: 1-10 mg/ml (Sparingly soluble)
Ethanol: 0.1-1 mg/ml (Slightly soluble)	
PBS (pH 7.2): 1-10 mg/ml (Sparingly soluble)	
Storage Temperature	-20°C (Long term), 2-8°C (Short term)

Disposal Workflow

The proper disposal of **8-Amino-7-oxononanoic acid hydrochloride** involves a series of procedural steps to ensure safety and regulatory compliance. The following diagram illustrates the logical workflow for this process.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **8-Amino-7-oxononanoic acid hydrochloride**.

Detailed Disposal Procedures

Adherence to the following step-by-step protocol is essential for the safe disposal of **8-Amino-7-oxononanoic acid hydrochloride**.

Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment. This includes:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Skin Protection: A lab coat and closed-toe shoes.
- Respiratory Protection: In cases where dust may be generated, a respirator is recommended.^[1]

Handling and Waste Collection

- Avoid Dust Formation: When handling the solid material, take care to avoid creating dust.^[1]
- Containerization: Place the waste material into a suitable, closed container that is clearly labeled for disposal.^[1]
- Contaminated Materials: Any materials that have come into contact with **8-Amino-7-oxononanoic acid hydrochloride**, such as weighing paper, gloves, or contaminated labware, should be treated as chemical waste and placed in the same designated waste container.^[2]

Spill Management

In the event of a spill, follow these procedures:

- Containment: Prevent further leakage or spillage if it is safe to do so.^[1] Do not let the product enter drains.^{[1][2]}

- Cleanup: Carefully sweep up the spilled solid material and place it into a suitable, closed container for disposal.[1] Avoid creating dust during this process.[1]
- Decontamination: After the material has been collected, clean the spill area thoroughly.

Storage of Waste

Store the sealed waste container in a secure, designated area away from incompatible materials. The storage location should be cool, dry, and well-ventilated.[1]

Final Disposal

- Regulatory Compliance: The disposal of chemical waste is subject to local, state, and federal regulations. It is imperative to consult these regulations to ensure full compliance.
- Professional Disposal Service: Arrange for the collection and disposal of the waste by a licensed and qualified chemical waste disposal company. Do not attempt to dispose of this chemical through standard waste streams or down the drain.[2]
- Documentation: Maintain records of the disposal process, including the date, quantity of waste, and the disposal service used.

By following these procedures, you can ensure the safe and responsible disposal of **8-Amino-7-oxononanoic acid hydrochloride**, protecting both laboratory personnel and the environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biocrick.com [biocrick.com]
- 2. carlroth.com [carlroth.com]

- To cite this document: BenchChem. [Safe Disposal of 8-Amino-7-oxononanoic Acid Hydrochloride: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10767153#8-amino-7-oxononanoic-acid-hydrochloride-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com